

# 2-(3-(BenzylOxy)-4-methoxyphenyl)acetic acid

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name:	2-(3-(BenzylOxy)-4-methoxyphenyl)acetic acid
Cat. No.:	B138633

[Get Quote](#)

An In-depth Technical Guide on **2-(3-(BenzylOxy)-4-methoxyphenyl)acetic acid**

This guide provides detailed information on the molecular properties of **2-(3-(BenzylOxy)-4-methoxyphenyl)acetic acid**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

## Molecular Formula and Weight

The chemical properties of **2-(3-(BenzylOxy)-4-methoxyphenyl)acetic acid** are fundamental for its application in research and development. The molecular formula and weight are key identifiers for this compound.

Property	Value
Molecular Formula	C16H16O4 <sup>[1][2][3]</sup>
Molecular Weight	272.3 g/mol <sup>[3]</sup>
Exact Molecular Weight	272.2958 g/mol <sup>[1][2]</sup>
CAS Number	5487-32-2 <sup>[1][2][3]</sup>

## Chemical Structure

The structural arrangement of atoms within the molecule is crucial for understanding its chemical behavior and interactions. The following diagram illustrates the chemical structure of **2-(3-(BenzylOxy)-4-methoxyphenyl)acetic acid**.

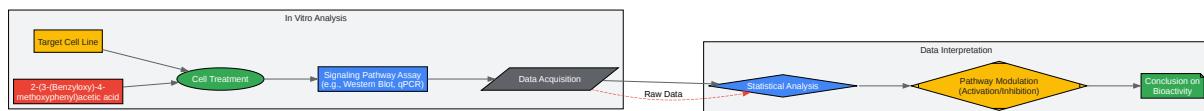
Chemical structure of **2-(3-(BenzylOxy)-4-methoxyphenyl)acetic acid**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-(3-(BenzylOxy)-4-methoxyphenyl)acetic acid** can be found in various chemical synthesis databases and scientific literature. The synthesis generally involves the reaction of precursor molecules under specific conditions of temperature, pressure, and catalysis. Characterization and purity assessment are typically performed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC). For specific, validated protocols, researchers are advised to consult peer-reviewed chemical synthesis journals and reputable chemical supplier documentation.

## Signaling Pathways and Logical Relationships

The biological activity of **2-(3-(BenzylOxy)-4-methoxyphenyl)acetic acid** and its analogs is a subject of ongoing research. To illustrate a hypothetical workflow for investigating its impact on a generic signaling pathway, the following diagram is provided.



[Click to download full resolution via product page](#)

A generalized workflow for assessing the bioactivity of a chemical compound.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. arctomsci.com [arctomsci.com]
- 2. calpaclab.com [calpaclab.com]
- 3. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [2-(3-(Benzylxy)-4-methoxyphenyl)acetic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b138633#2-3-benzylxy-4-methoxyphenyl-acetic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b138633#2-3-benzylxy-4-methoxyphenyl-acetic-acid-molecular-weight-and-formula)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

